

Safe Handling and Storage of 2-Bromobutanal: A Technical Guide

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Compound of Interest

Compound Name: 2-Bromobutanal

Cat. No.: B1282435

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Disclaimer: No specific Safety Data Sheet (SDS) for **2-Bromobutanal** could be located during the compilation of this guide. The following information is based on the chemical properties of **2-Bromobutanal**, general knowledge of α -bromoaldehydes, and safety data for the closely related compound, 2-bromobutane. This guide is intended for use by trained research, scientific, and drug development professionals. All procedures should be conducted with a thorough understanding of the potential hazards and in strict adherence to institutional safety protocols.

Chemical and Physical Properties

2-Bromobutanal is an organic compound that is expected to be a colorless to pale-yellow liquid.^[1] As an α -bromoaldehyde, it possesses two reactive functional groups: an aldehyde and a carbon-bromine bond, making it a versatile intermediate in organic synthesis.^[1]

Property	Value	Source
Molecular Formula	C ₄ H ₇ BrO	^[1] ^[2]
Molecular Weight	151.00 g/mol	^[1] ^[2]
Appearance	Colorless to pale-yellow liquid	^[1]
Solubility	Expected to be soluble in organic solvents and insoluble in water. ^[1]	General chemical principles

Hazard Identification and Classification

While specific toxicity data for **2-Bromobutanal** is unavailable, it should be handled as a hazardous substance due to its chemical structure. Aldehydes are known irritants, and organic bromides can be toxic.[1] The closely related compound, 2-bromobutane, is classified as a flammable liquid and may cause drowsiness or dizziness.[3]

Hazard Class	Classification	Precautionary Statement
Flammability	Assumed to be a flammable liquid.	Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[3]
Acute Toxicity (Oral)	Harmful if swallowed (assumed).	Do not eat, drink or smoke when using this product. Rinse mouth.
Acute Toxicity (Dermal)	Harmful in contact with skin (assumed).	Wear protective gloves/protective clothing.
Acute Toxicity (Inhalation)	Harmful if inhaled (assumed).	Avoid breathing dust/fume/gas/mist/vapors/spray. Use only outdoors or in a well-ventilated area.
Skin Corrosion/Irritation	Causes skin irritation (assumed).	Wash skin thoroughly after handling.
Eye Damage/Irritation	Causes serious eye irritation (assumed).	Wear eye protection/face protection.
Specific Target Organ Toxicity	May cause respiratory irritation (assumed).	

Safe Handling and Personal Protective Equipment (PPE)

All manipulations of **2-Bromobutanal** should be performed in a well-ventilated chemical fume hood.

Personal Protective Equipment (PPE)

Equipment	Specification
Eye/Face Protection	Chemical safety goggles and a face shield.
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene), a flame-retardant lab coat, and closed-toe shoes.
Respiratory Protection	All work should be conducted in a chemical fume hood. If a fume hood is not available, a NIOSH-approved respirator with an organic vapor cartridge is required.

General Handling Procedures

- Avoid contact with skin, eyes, and clothing.
- Do not inhale vapors or mists.
- Use only non-sparking tools.
- Ground and bond containers and receiving equipment to prevent static discharge.^[3]
- Keep containers tightly closed when not in use.^[3]

Storage Procedures

Store **2-Bromobutanol** in a cool, dry, and well-ventilated area away from incompatible materials.

Storage Condition	Requirement
Temperature	Cool
Ventilation	Well-ventilated
Container	Tightly closed, properly labeled container.
Incompatible Materials	Strong oxidizing agents, strong bases, and metals.[3]
Storage Area	Flammables storage cabinet.

Emergency Procedures

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[3]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek immediate medical attention.[3]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Fire-Fighting Measures

- Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.[3]
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.
- Specific Hazards: Vapors may form explosive mixtures with air.[3] Upon combustion, may produce toxic fumes of bromine and carbon monoxide.
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.

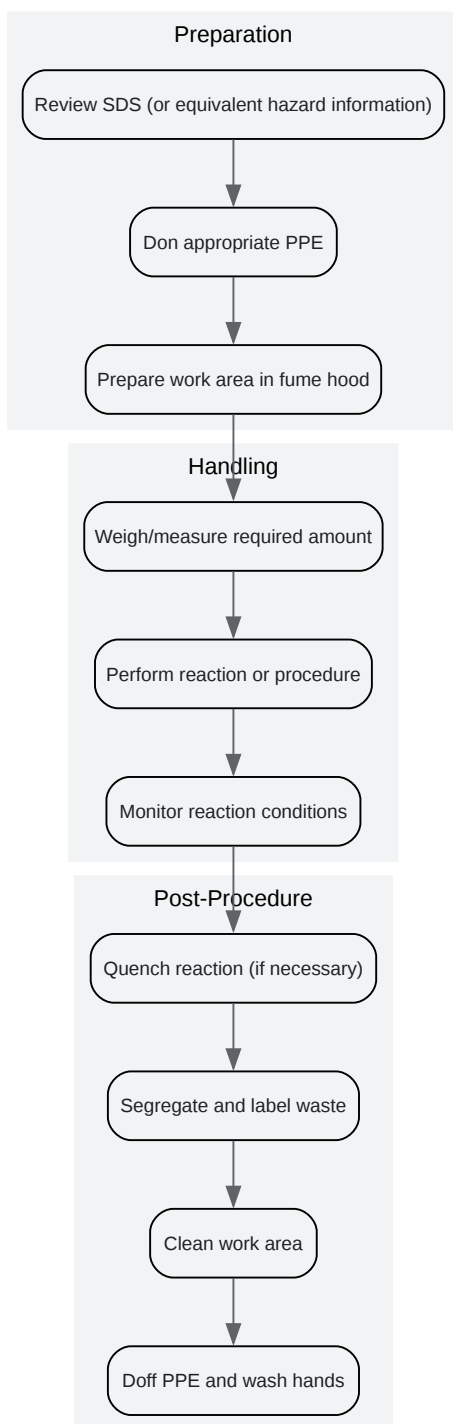
Accidental Release Measures (Spill Cleanup)

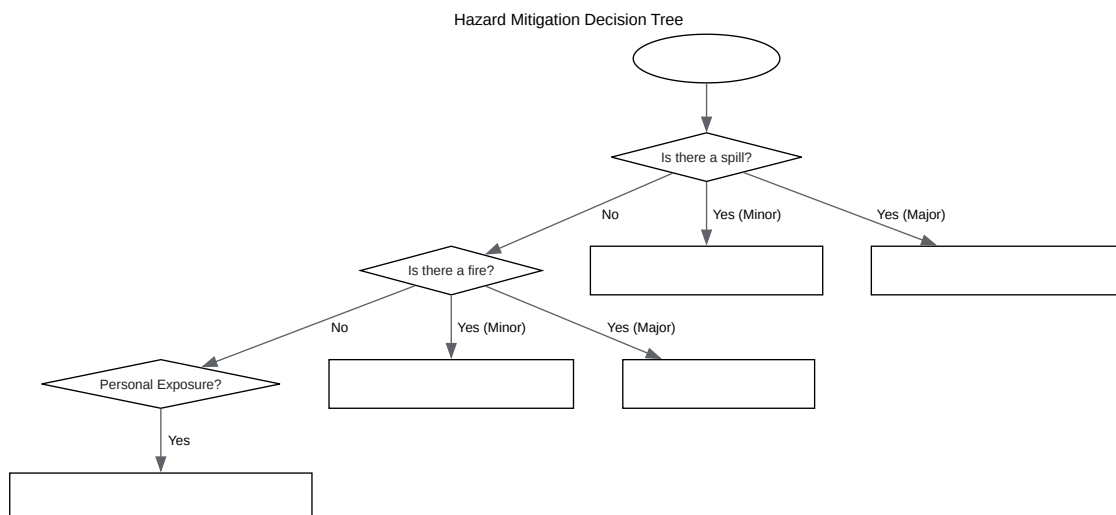
- Small Spills:
 - Eliminate all ignition sources.
 - Wear appropriate PPE.
 - Absorb the spill with an inert, non-combustible material (e.g., sand, vermiculite).
 - Collect the absorbed material into a sealed, labeled container for hazardous waste disposal.
 - Clean the spill area with a suitable solvent, followed by soap and water.
- Large Spills:
 - Evacuate the area immediately.
 - Contact your institution's environmental health and safety department.
 - Prevent the spill from entering drains or waterways.

Experimental Protocols and Workflows

The following diagrams illustrate a general workflow for the safe handling of **2-Bromobutanol** and a logical process for hazard mitigation.

Safe Handling Workflow for 2-Bromobutanal





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